

# Essential Safety and Operational Guide for 4-Bromofuran-2-carbonyl chloride

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## Compound of Interest

Compound Name: 4-Bromofuran-2-carbonyl chloride

Cat. No.: B1626839

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This guide provides critical safety protocols and logistical plans for handling **4-Bromofuran-2-carbonyl chloride** (or its close structural isomer 5-Bromo-furan-2-carbonyl chloride, CAS No. 26726-16-9) in a laboratory setting. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

## Hazard Identification and Classification

**4-Bromofuran-2-carbonyl chloride** is a hazardous chemical requiring careful handling. Based on available safety data, it is classified as follows:

Hazard Class	GHS Hazard Statement
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Irritation	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation.

Signal Word: Danger

Hazard Pictograms:

- GHS05: Corrosion
- GHS07: Exclamation mark

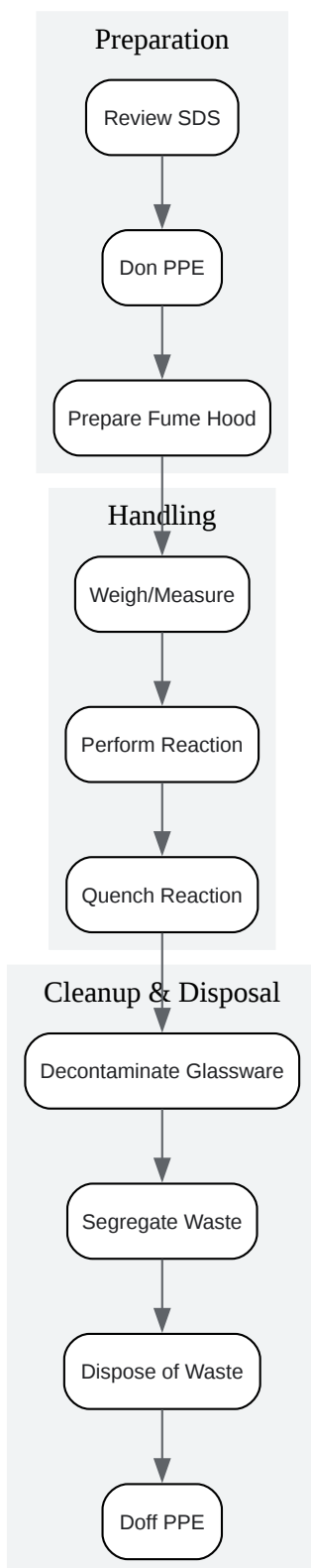
## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Bromofuran-2-carbonyl chloride** to minimize exposure and ensure safety.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles are required. A face shield should be worn over the goggles, especially when there is a risk of splashing or a highly exothermic reaction. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Hand Protection	Chemical-Resistant Gloves	Use gloves made of nitrile or butyl rubber. <a href="#">[3]</a> <a href="#">[4]</a> Always inspect gloves for integrity before use and change them immediately upon contamination.
Body Protection	Laboratory Coat	A flame-resistant lab coat (e.g., Nomex®) should be worn and fully buttoned to cover as much skin as possible. <a href="#">[1]</a>
Respiratory Protection	Respirator	Work should be conducted in a certified chemical fume hood. If engineering controls are not sufficient, a respirator may be necessary. Respirator use requires a formal program including fit testing and training. <a href="#">[1]</a> <a href="#">[2]</a>
Footwear	Closed-toe Shoes	Shoes that cover the entire foot are required. <a href="#">[1]</a>

## Operational Plan: Step-by-Step Handling Procedure

This workflow ensures a systematic and safe approach to handling **4-Bromofuran-2-carbonyl chloride** from preparation to disposal.



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**Figure 1.** Workflow for safely handling **4-Bromofuran-2-carbonyl chloride**.

## Experimental Protocol:

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) before starting any work.
  - Put on all required personal protective equipment (PPE).
  - Ensure a certified chemical fume hood is operational and the work area is clean and uncluttered. Prepare all necessary equipment and reagents.
- Handling:
  - Conduct all manipulations of **4-Bromofuran-2-carbonyl chloride** inside the fume hood.
  - Carefully weigh or measure the required amount of the chemical. Avoid creating dust or aerosols.[\[5\]](#)
  - Add the reagent to the reaction vessel slowly and in a controlled manner.
  - Monitor the reaction for any signs of uncontrolled exotherm.
  - After the reaction is complete, quench any remaining reactive material according to your specific protocol.
- Cleanup and Disposal:
  - Decontaminate all glassware and equipment that came into contact with the chemical.
  - Segregate waste into appropriate, labeled containers for hazardous waste. This includes any contaminated PPE.
  - Dispose of the chemical waste through your institution's hazardous waste management program.[\[6\]](#) Do not pour down the drain.[\[6\]](#)
  - Remove PPE in the designated area, avoiding cross-contamination.
  - Wash hands and any exposed skin thoroughly after completing the work.[\[7\]](#)

## Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure compliance with regulations.

Waste Stream	Disposal Container	Disposal Procedure
Unused/Excess Chemical	Labeled Hazardous Waste Container	Dispose of as hazardous waste through your institution's environmental health and safety office. <a href="#">[6]</a>
Contaminated Labware (e.g., pipette tips, wipes)	Labeled Solid Hazardous Waste Container	Place in a designated, sealed container for solid hazardous waste.
Contaminated Glassware	N/A	Decontaminate with an appropriate solvent or quenching agent before cleaning.
Contaminated PPE (gloves, etc.)	Labeled Solid Hazardous Waste Container	Dispose of as solid hazardous waste.

### Emergency Procedures:

- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes.[\[6\]](#) Seek immediate medical attention.
- In case of eye contact: Rinse cautiously with water for several minutes.[\[6\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[6\]](#)
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[\[5\]](#)[\[8\]](#) If feeling unwell, call a poison center or doctor.[\[5\]](#)
- If swallowed: Rinse mouth. Do NOT induce vomiting.[\[6\]](#) Seek immediate medical attention.[\[6\]](#)
- In case of a spill: Evacuate the area. Use appropriate absorbent material for cleanup, and dispose of it as hazardous waste. Ensure adequate ventilation.[\[5\]](#)

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